

Technical Guide: Spectroscopic Characterization of (1R)-1-(Pyrimidin-2-yl)ethanamine

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Compound of Interest

Compound Name: (1R)-1-pyrimidin-2-ylethanamine;hydrochloride
CAS No.: 2387560-79-2
Cat. No.: B2959233

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Executive Summary

(1R)-1-(Pyrimidin-2-yl)ethanamine (CAS: 1344931-27-6 for the (R)-isomer) is a critical chiral building block in the synthesis of pharmaceutical agents, particularly kinase inhibitors (e.g., PLK4 inhibitors) and antagonists for various G-protein coupled receptors.^[1] Its structural integrity—specifically the enantiomeric purity of the

-chiral center—is paramount for biological activity.

This guide provides a comprehensive spectroscopic profile (NMR, IR, Mass Spectrometry) and analytical protocols for validating the identity and enantiomeric excess (ee%) of this compound.

Molecular Specifications

Property	Data
IUPAC Name	(1R)-1-(Pyrimidin-2-yl)ethanamine
Molecular Formula	C ₆ H ₉ N ₃
Molecular Weight	123.16 g/mol
Monoisotopic Mass	123.0796 Da
Physical State	Colorless to pale yellow oil (Free base); White solid (HCl salt)
Solubility	Soluble in MeOH, EtOH, DMSO, CHCl ₃ ; HCl salt soluble in water
Chiral Center	C-1 (Ethyl group attachment point)

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][3][4]

The NMR profile of (1R)-1-(pyrimidin-2-yl)ethanamine is characterized by the distinct deshielding of the pyrimidine ring protons and the coupling patterns of the ethyl side chain.

¹H NMR Data (400 MHz, CDCl₃)

Note: Chemical shifts (

) are reported in ppm relative to TMS.

Position	(ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment
H-4, H-6	8.68	Doublet (d)	2H		Pyrimidine Ring (Ortho to N)
H-5	7.18	Triplet (t)	1H		Pyrimidine Ring (Meta to N)
CH (Chiral)	4.25	Quartet (q)	1H		Methine (-proton)
NH ₂	1.95	Broad (br s)	2H	-	Amine (Exchangeable with D ₂ O)
CH ₃	1.48	Doublet (d)	3H		Methyl group

Interpretation & Causality:

- Pyrimidine Ring System (A₂B System): The H-4 and H-6 protons appear most downfield (~8.7 ppm) due to the strong electron-withdrawing inductive effect of the adjacent nitrogen atoms. The H-5 proton is shielded relative to H-4/6 (~7.2 ppm) as it is not directly adjacent to the ring nitrogens.
- Chiral Center: The methine proton at C-1 appears as a quartet due to coupling with the adjacent methyl group. In the hydrochloride salt form, this peak shifts downfield significantly (to ~4.6–5.0 ppm) due to the protonation of the amine.

¹³C NMR Data (100 MHz, CDCl₃)

Position	(ppm)	Carbon Type
C-2	173.5	Quaternary (Ipso)
C-4, C-6	157.2	CH (Aromatic)
C-5	118.8	CH (Aromatic)
CH (Chiral)	55.4	CH (Aliphatic)
CH ₃	23.1	CH ₃ (Aliphatic)

Mass Spectrometry (MS)[1][5][6]

Mass spectrometry analysis is typically performed using Electrospray Ionization (ESI) in Positive mode (ESI+).

Key Ionization Data

- $[M+H]^+$: m/z 124.1 (Base Peak)
- $[M+Na]^+$: m/z 146.1
- $[2M+H]^+$: m/z 247.2 (Dimer often seen at high concentrations)

Fragmentation Pathway

The fragmentation pattern is driven by the stability of the pyrimidine ring and the lability of the amine group.

Figure 1: Proposed ESI-MS fragmentation pathway for (1R)-1-(pyrimidin-2-yl)ethanamine.

Infrared Spectroscopy (FT-IR)[7]

Data typically acquired as a thin film (neat) or KBr pellet.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
3350 - 3280	N-H Stretch (Doublet)	Primary Amine
3050 - 3010	C-H Stretch	Aromatic (Pyrimidine)
2960 - 2870	C-H Stretch	Aliphatic (Methyl/Ethyl)
1580 - 1560	C=N Stretch	Pyrimidine Ring
1440 - 1420	C=C Stretch	Aromatic Skeleton

Enantiomeric Purity Determination (Critical)

Standard NMR cannot distinguish between the (1R) and (1S) enantiomers. To validate the "R" designation, Chiral HPLC or Optical Rotation is required.

Chiral HPLC Method

This method separates the enantiomers based on their interaction with a chiral stationary phase (typically polysaccharide-based).

- Column: Chiralpak IC or Chiralcel OD-H (4.6 x 250 mm, 5 µm).[2]
- Mobile Phase: Hexane : Ethanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.[2][3]
- Detection: UV @ 254 nm.[2]
- Temperature: 25°C.
- Expected Retention: The (R)-isomer typically elutes differently than the (S)-isomer. Note: Injection of a racemic standard is required to establish relative retention times (Rt).

Optical Rotation

- Instrument: Polarimeter (Sodium D line, 589 nm).
- Solvent: Methanol (c = 1.0).

- Sign: The specific rotation

must be compared against a certificate of analysis from a resolved standard.

- Protocol: Dissolve 10 mg of sample in 1 mL MeOH. Measure in a 1 dm cell.
- Calculation:

Workflow for Chiral Resolution & Analysis

The following diagram illustrates the workflow to obtain and verify the (1R) enantiomer from a racemic mixture.

Figure 2: Workflow for the resolution and validation of the (1R)-enantiomer.

Experimental Protocols

General Synthesis (Reductive Amination)

While the (1R) isomer is often obtained via resolution, the racemic scaffold is synthesized as follows:

- Starting Material: 2-Acetylpyrimidine.
- Reagents: Ammonium acetate (NH_4OAc), Sodium cyanoborohydride (NaBH_3CN), Methanol.
- Procedure:
 - Dissolve 2-acetylpyrimidine (1 eq) in MeOH.
 - Add NH_4OAc (10 eq) and stir for 1 hour.
 - Add NaBH_3CN (0.7 eq) slowly. Stir at RT for 24h.
 - Quench with concentrated HCl (to pH < 2) to decompose excess hydride, then basify (pH > 12) with NaOH.
 - Extract with DCM, dry over MgSO_4 , and concentrate.

Sample Preparation for Analysis

- NMR: Dissolve ~5-10 mg of the amine in 0.6 mL CDCl₃. If the sample is the HCl salt, use D₂O or DMSO-d₆ and add a drop of NaOD (if in D₂O) to observe the free base shifts if desired.
- Mass Spec: Dilute to 10 µg/mL in Methanol/Water (50:50) + 0.1% Formic Acid.

References

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- Xue, Y., et al. (2023).[6] Design, synthesis, and biological evaluation of novel pyrimidin-2-amine derivatives as potent PLK4 inhibitors. RSC Medicinal Chemistry.[6]
- Phenomenex.Chiral HPLC Separations Guide. (General protocols for amine resolution on Chiralcel/Chiralpak columns).
- PubChem Compound Summary.1-(Pyrimidin-2-yl)ethanamine hydrochloride. CID 86346379.
- ChemScene.(R)-1-(pyrimidin-2-yl)ethan-1-amine Product Data. CAS 1344931-27-6.

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